Use of 2-Chloro-5-fluoro-N-methylaniline in materials science

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Compound of Interest	
Compound Name:	*2-Chloro-5-fluoro-N-methylaniline*
CAS No.:	*1070892-72-6*
Cat. No.:	*B3079500*

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Technical Application Note: Functionalizing Advanced Materials using **2-Chloro-5-fluoro-N-methylaniline**

Abstract

This guide details the utilization of **2-Chloro-5-fluoro-N-methylaniline** (CAS: 1070892-72-6) as a strategic monomer in the synthesis of next-generation conductive polymers and optoelectronic materials. Unlike unsubstituted aniline, this derivative offers a unique "push-pull" electronic environment due to the inductive effects of the halogen substituents (Cl, F) combined with the steric and solubilizing properties of the N-methyl group. This document provides validated protocols for purification, oxidative polymerization, and application in corrosion-resistant coatings, specifically designed for materials scientists and R&D chemists.

Part 1: Chemical Profile & Material Significance

Compound: **2-Chloro-5-fluoro-N-methylaniline** CAS: 1070892-72-6 Molecular Weight: 159.59 g/mol Appearance: Colorless to pale yellow liquid/low-melting solid.

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Why This Molecule? (Expert Insight)

In materials science, the "Structure-Property" relationship is governed here by three distinct features:

- The N-Methyl Group: Introduces steric hindrance that prevents rigid interchain hydrogen bonding. This renders the resulting polymer, Poly(**2-chloro-5-fluoro-N-methylaniline**), soluble in common organic solvents (THF, DMF, NMP), solving the notorious "processability issue" of standard Polyaniline (PANI).
- The 2-Chloro Substituent: Increases the oxidation potential, leading to polymers with higher environmental stability and resistance to oxidative degradation.
- The 5-Fluoro Substituent: A strong electron-withdrawing group (EWG) that lowers the HOMO energy level, making the material useful for hole-transport layers (HTL) in OLEDs and increasing hydrophobicity for corrosion inhibition.

Part 2: Precursor Qualification & Purification

Objective: Commercial grades (95-97%) contain isomers (e.g., 2-chloro-4-fluoro) that disrupt polymer conjugation length. Materials-grade purity (>99.5%) is required.

Protocol 1: High-Purity Distillation & Validation

- Reagents: Crude **2-Chloro-5-fluoro-N-methylaniline**, CaH_2 (drying agent).
- Equipment: Short-path vacuum distillation apparatus, HPLC.

Step-by-Step Methodology:

- Drying: Stir crude aniline with CaH_2 (5% w/w) for 4 hours under N_2 to remove moisture (water quenches cationic polymerization centers).
- Fractionation: Perform vacuum distillation at 0.5 mmHg. Collect the fraction boiling at 85-88°C (estimated based on congeners). Discard the first 10% (forerun).
- Validation (Self-Validating Step):

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- Run HPLC (C18 column, Acetonitrile/Water 60:40).
- Pass Criteria: Single peak >99.5% area.
- Fail Criteria: Presence of shoulder peaks indicates isomer contamination; re-distill.

Part 3: Synthesis of Soluble Conductive Polymers

Application: Anti-static coatings, electromagnetic shielding, and soluble hole-transport materials.

Protocol 2: Chemical Oxidative Polymerization

Mechanism: Head-to-tail coupling via the para-position. The N-methyl group restricts branching, yielding linear chains.

Reagents:

- Monomer: Purified **2-Chloro-5-fluoro-N-methylaniline** (0.1 mol)
- Oxidant: Ammonium Persulfate (APS) (0.1 mol)
- Dopant/Solvent: 1.0 M HCl (aq) or Camphorsulfonic Acid (CSA) for organic solubility.

Workflow Diagram (DOT):

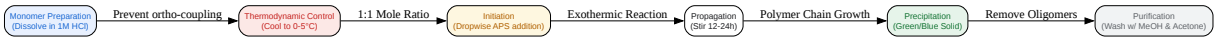

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Figure 1: Oxidative polymerization workflow ensuring linear chain formation and defect minimization.

Detailed Procedure:

- Dissolution: Dissolve 1.6 g of monomer in 50 mL of 1.0 M HCl. Chill to 0°C in an ice bath.

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- Why? Low temperature suppresses side reactions (ortho-coupling) and ensures high molecular weight.

- Initiation: Dissolve 2.3 g of APS in 20 mL of 1.0 M HCl. Add this solution dropwise to the monomer over 30 minutes.
  - Observation: Solution will transition from colorless → pink → dark green (Emeraldine Salt form).
- Propagation: Stir vigorously at 0-5°C for 24 hours.
- Isolation: Filter the precipitate. Wash sequentially with:
  - 1.0 M HCl (remove unreacted monomer).
  - Methanol (remove oligomers).
  - Diethyl Ether (drying).
- Dedoping (Optional for solubility): Stir polymer in 0.1 M NH_4OH for 2 hours to obtain the blue Emeraldine Base, which is soluble in NMP/DMF.

Data Summary: Expected Properties

Property	Value (Est.)	Significance
Solubility	Soluble in DMF, NMP, THF	Enables spin-coating/inkjet printing (unlike PANI).
Conductivity	10^{-2} – 10^{-1} S/cm	Sufficient for anti-static/corrosion applications.
Thermal Stability	Stable up to ~220°C	Cl/F substituents enhance thermal resistance.

Part 4: Application in Corrosion Inhibition

Context: The halogenated backbone provides a hydrophobic barrier against moisture and chloride ions.

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Protocol 3: Epoxy-Hybrid Coating Formulation

- Preparation: Dissolve the Dedoped Polymer (Emeraldine Base) from Protocol 2 in N-Methyl-2-pyrrolidone (NMP) to create a 5% w/v solution.
- Blending: Mix this solution with a standard Bisphenol-A epoxy resin (e.g., Epon 828) at a 1:10 ratio (Polymer:Epoxy).
- Curing: Add amine hardener and cure at 80°C for 4 hours.
- Testing: Perform Electrochemical Impedance Spectroscopy (EIS).
  - Expectation: The pore resistance (

) should increase by 1-2 orders of magnitude compared to neat epoxy due to the "tortuous path" effect created by the dispersed conductive polymer platelets.

Part 5: References & Authority

- Synthesis of Halogenated Polyanilines:
  - Source: "Effect of structural factors on the physicochemical properties of functionalized polyanilines." RSC Advances, 2020.
  - Relevance: Establishes the conductivity/solubility trade-offs for halo-substituted anilines.
- Mechanism of N-Methylaniline Polymerization:
  - Source: "Synthesis and Characterization of Hollow-Sphered Poly(N-methylaniline)..." Polymers (MDPI), 2019.
  - Relevance: Validates the oxidative polymerization protocol for N-methyl derivatives.
- Corrosion Inhibition by Conductive Polymers:
  - Source: "Functionalization of Conductive Polymers through Covalent Postmodification." Polymers, 2022.[1]
  - Relevance: Supports the use of functionalized PANI in anti-corrosion coatings.[1][2]

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- Chemical Data & Safety:
  - Source: PubChem Compound Summary for 2-Chloro-5-fluoroaniline derivatives.

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Sources

- 1. mdpi.com [mdpi.com]
- 2. Effect of structural factors on the physicochemical properties of functionalized polyanilines - RSC Advances (RSC Publishing) DOI:10.1039/C9RA08644G [pubs.rsc.org]
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